

Application Notes and Protocols: Preparation of GW 841819X Stock Solution

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Compound of Interest

Compound Name: GW 841819X

Cat. No.: B607898

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GW 841819X is a potent and specific inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, which are key epigenetic readers involved in the regulation of gene transcription. Due to its role in modulating the expression of oncogenes and inflammatory mediators, **GW 841819X** is a valuable tool in cancer and inflammation research. Accurate and consistent preparation of a stock solution is the first critical step for reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of a **GW 841819X** stock solution.

Data Presentation

Table 1: Physicochemical Properties of **GW 841819X**

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₁ N ₅ O ₂	PubChem
Molecular Weight	423.47 g/mol	MedchemExpress[1]
CAS Number	146135-18-4	Probechem Biochemicals[2]
Appearance	Crystalline solid	-

Table 2: Solubility and Recommended Stock Solution Concentrations

Solvent	Solubility	Recommended Stock Concentration	Storage
Dimethyl Sulfoxide (DMSO)	≥ 10 mM	10 mM	-20°C (short-term) or -80°C (long-term)

Experimental Protocols

Protocol 1: Preparation of a 10 mM GW 841819X Stock Solution in DMSO

Materials:

- **GW 841819X** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Safety Precautions:** Before starting, ensure you are wearing appropriate PPE. Handle **GW 841819X** powder in a chemical fume hood to avoid inhalation.
- **Calculation of Mass:** To prepare a 10 mM stock solution, calculate the required mass of **GW 841819X** using the following formula:

Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)

For example, to prepare 1 mL of a 10 mM stock solution:

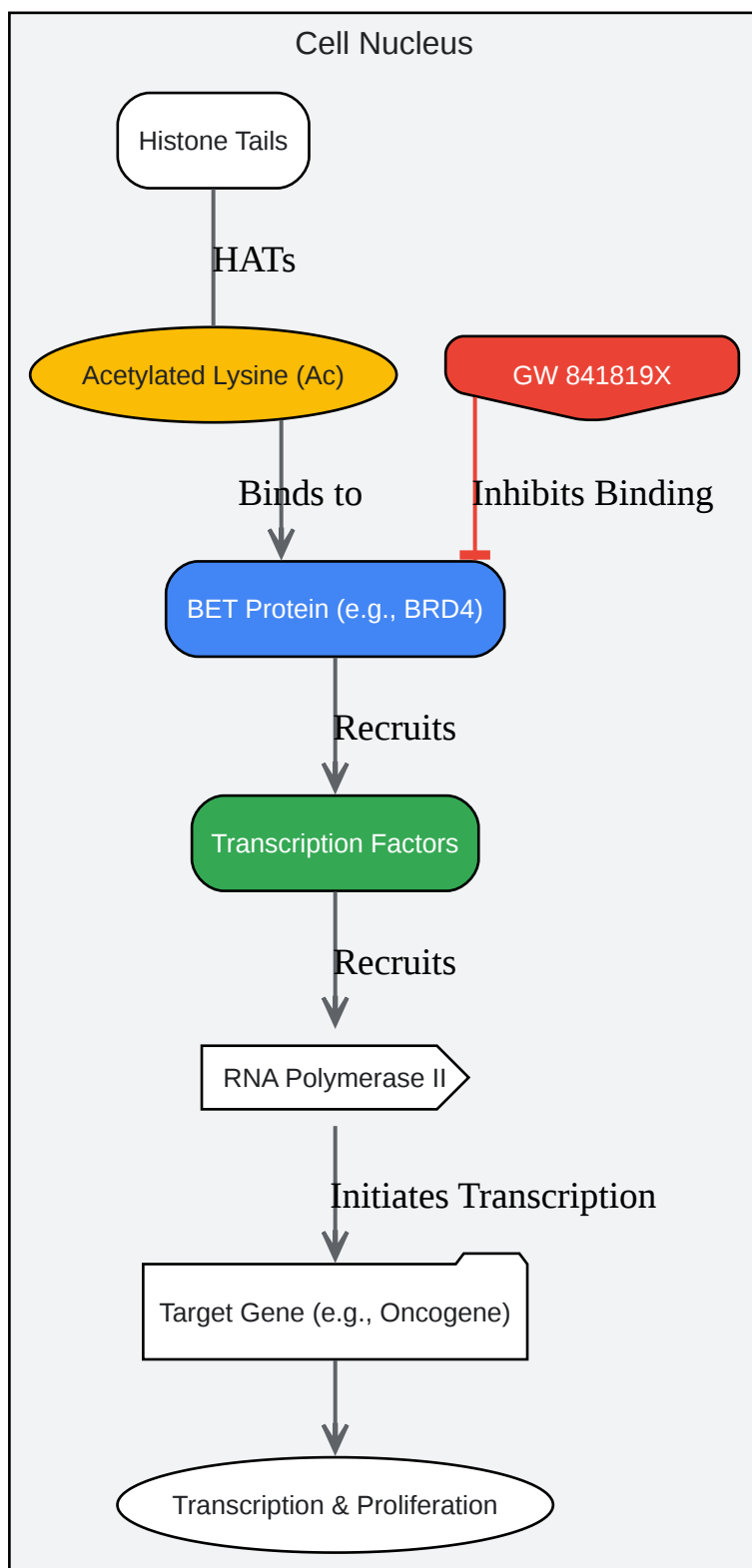
Mass (mg) = 0.010 mol/L x 0.001 L x 423.47 g/mol x 1000 mg/g = 4.2347 mg

- Weighing the Compound:
 - Tare a clean, empty microcentrifuge tube on the analytical balance.
 - Carefully weigh out the calculated mass (e.g., 4.23 mg) of **GW 841819X** powder directly into the tared tube.
- Dissolving the Compound:
 - Using a calibrated micropipette, add the calculated volume of DMSO (e.g., 1 mL for a 10 mM solution from 4.23 mg) to the microcentrifuge tube containing the **GW 841819X** powder.
 - Cap the tube tightly.
- Ensuring Complete Dissolution:
 - Vortex the solution for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If necessary, gently warm the solution in a 37°C water bath for a few minutes to aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - For short-term storage (up to 1-2 weeks), store the aliquots at -20°C.

- For long-term storage (months to years), store the aliquots at -80°C.

Mandatory Visualizations

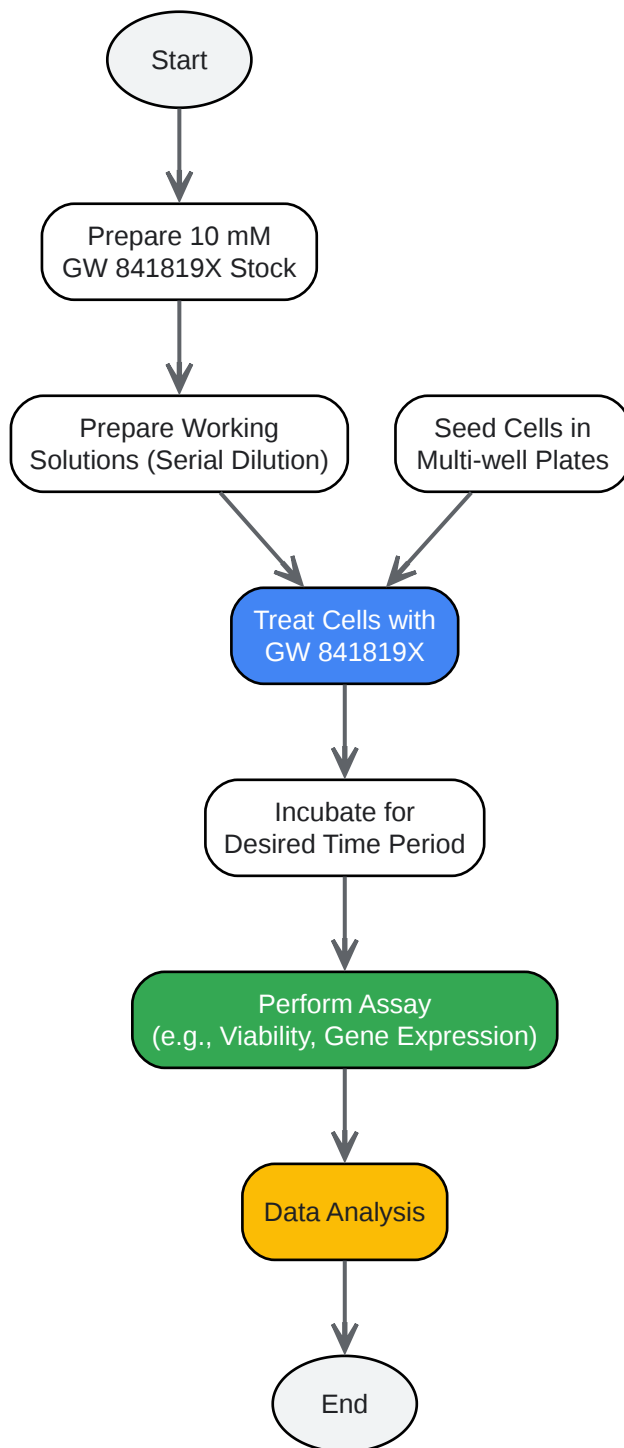
Signaling Pathway of BET Inhibition by **GW 841819X**



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Caption: Mechanism of action of **GW 841819X** as a BET inhibitor.

Experimental Workflow for a Cell-Based Assay Using GW 841819X



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Caption: General workflow for a cell-based assay with **GW 841819X**.

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References

- 1. m.youtube.com [m.youtube.com]
- 2. chem.libretexts.org [chem.libretexts.org]
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